

Solubility profile of N-(3,4-dimethylphenyl)guanidine in different solvents

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Compound of Interest

Compound Name: *N*-(3,4-dimethylphenyl)guanidine

Cat. No.: B1354817

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Solubility Profile of N-(3,4-dimethylphenyl)guanidine: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the anticipated solubility profile of **N-(3,4-dimethylphenyl)guanidine**. Due to the absence of publicly available quantitative solubility data for this specific compound, this document leverages data from structurally analogous phenylguanidines to infer its solubility characteristics. Furthermore, a detailed, generalized experimental protocol for determining the solubility of **N-(3,4-dimethylphenyl)guanidine** is presented, offering a practical framework for researchers in drug development and chemical synthesis.

Inferred Solubility Profile

The solubility of a compound is a critical physicochemical property influencing its bioavailability, formulation, and route of administration in drug development. For **N-(3,4-dimethylphenyl)guanidine**, we can predict its solubility behavior by examining related compounds. The guanidine group is basic and can be protonated to form a water-soluble salt. The presence of the lipophilic 3,4-dimethylphenyl group, however, will significantly influence its solubility in organic solvents.

It is anticipated that **N-(3,4-dimethylphenyl)guanidine** will exhibit low solubility in water and higher solubility in polar organic solvents. The solubility in aqueous media is expected to be pH-dependent, increasing in acidic conditions due to the formation of the guanidinium cation.

For comparative purposes, the table below summarizes the available solubility data for structurally similar guanidine derivatives.

Compound Name	CAS Number	Solvent(s)	Reported Solubility	Temperature (°C)
Guanidine	113-00-8	Water	1840 mg/L	20
1,3-Diphenylguanidine	102-06-7	Acetone	High	Not Specified
Toluene	Low	Not Specified		
2-Phenylguanidine	2002-16-6	Water	~0.5 g/L	Not Specified

This table is for illustrative purposes and highlights the general solubility trends of guanidine compounds. The actual solubility of **N-(3,4-dimethylphenyl)guanidine** will need to be experimentally determined.

Experimental Protocol for Solubility Determination

The following is a detailed methodology for the experimental determination of the solubility of **N-(3,4-dimethylphenyl)guanidine**. This protocol is based on the widely used isothermal saturation method.

2.1. Materials and Equipment

- **N-(3,4-dimethylphenyl)guanidine** (as solid)
- Selected solvents (e.g., water, phosphate buffer pH 7.4, 0.1 N HCl, ethanol, methanol, acetone, acetonitrile, dimethyl sulfoxide)
- Analytical balance

- Thermostatic shaker or incubator
- Centrifuge
- High-Performance Liquid Chromatography (HPLC) system with a suitable detector (e.g., UV-Vis)
- Volumetric flasks and pipettes
- Syringe filters (e.g., 0.22 μm)

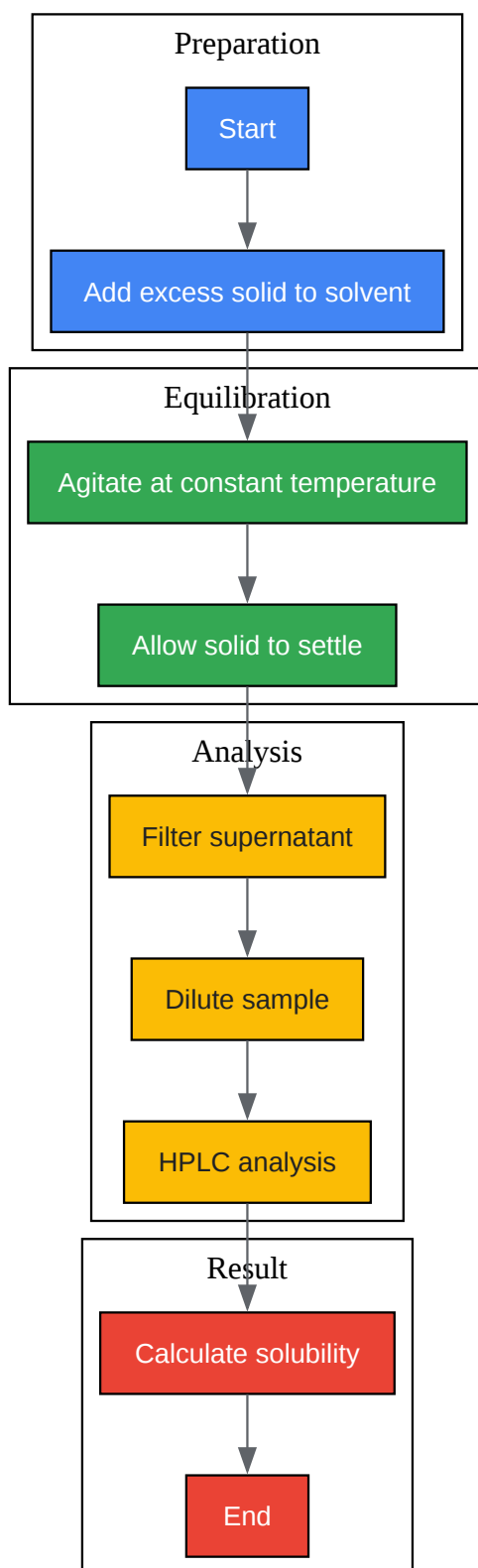
2.2. Procedure

- Preparation of Saturated Solutions:
 - Add an excess amount of solid **N-(3,4-dimethylphenyl)guanidine** to a series of vials, each containing a known volume of a different solvent.
 - Ensure that there is undissolved solid remaining at the bottom of each vial to confirm saturation.
- Equilibration:
 - Seal the vials to prevent solvent evaporation.
 - Place the vials in a thermostatic shaker set to a constant temperature (e.g., 25 °C or 37 °C).
 - Agitate the samples for a predetermined period (e.g., 24-48 hours) to ensure equilibrium is reached. Preliminary studies may be required to determine the optimal equilibration time.
- Sample Collection and Preparation:
 - After equilibration, allow the vials to stand undisturbed for a short period to let the excess solid settle.
 - Carefully withdraw an aliquot of the supernatant using a syringe.

- Immediately filter the aliquot through a syringe filter to remove any undissolved particles.
- Quantification:
 - Accurately dilute the filtered solution with a suitable solvent to a concentration within the linear range of the analytical method.
 - Analyze the diluted samples using a validated HPLC method to determine the concentration of **N-(3,4-dimethylphenyl)guanidine**. A calibration curve should be prepared using standard solutions of known concentrations.
- Data Analysis:
 - Calculate the solubility of **N-(3,4-dimethylphenyl)guanidine** in each solvent based on the measured concentration and the dilution factor. The results are typically expressed in mg/mL or mol/L.

Visualized Experimental Workflow

The following diagram illustrates the logical flow of the experimental protocol for determining the solubility of **N-(3,4-dimethylphenyl)guanidine**.



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Workflow for Solubility Determination

This comprehensive guide, based on inferred data and established experimental methodologies, provides a robust starting point for researchers and professionals investigating the solubility of **N-(3,4-dimethylphenyl)guanidine**. The provided protocol and workflow are designed to be adapted to specific laboratory conditions and analytical capabilities, ensuring reliable and reproducible results.

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